

4-Bromomethyl-6,7-dimethoxycoumarin molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromomethyl-6,7-dimethoxycoumarin

Cat. No.: B014644

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In-Depth Technical Guide: 4-Bromomethyl-6,7-dimethoxycoumarin

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromomethyl-6,7-dimethoxycoumarin is a fluorescent labeling reagent prized in analytical chemistry and biomedical research for its utility in the sensitive detection of carboxylic acids. Its coumarin scaffold provides the necessary fluorophoric properties, while the reactive bromomethyl group allows for covalent attachment to target molecules. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on detailed experimental protocols and logical workflows.

Core Properties and Formula

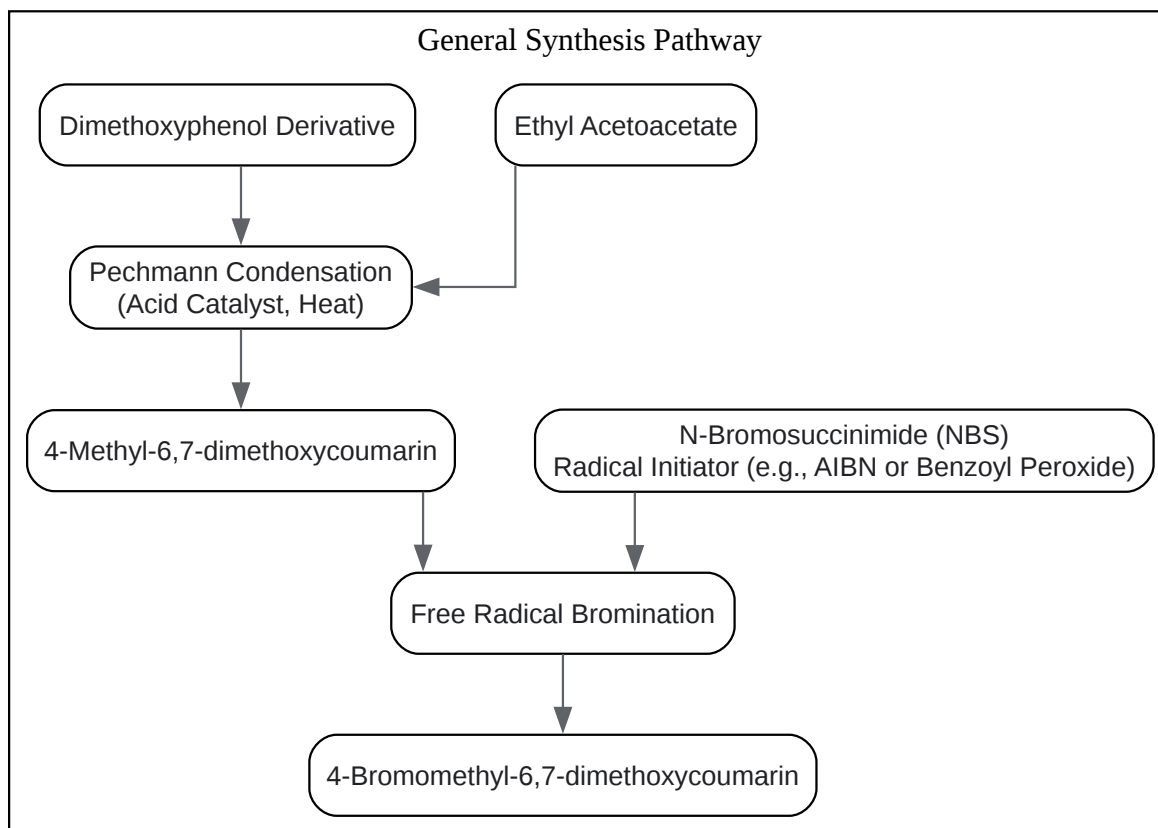
4-Bromomethyl-6,7-dimethoxycoumarin is a solid, crystalline substance with the chemical formula $C_{12}H_{11}BrO_4$.^[1] Its molecular structure incorporates a coumarin core with two methoxy groups at the 6 and 7 positions and a bromomethyl group at the 4 position. This specific arrangement of functional groups imparts its characteristic fluorescence and reactivity.

Quantitative Data Summary

Property	Value	References
Molecular Formula	C12H11BrO4	[1]
Molecular Weight	299.12 g/mol	[1]
CAS Number	88404-25-5	[1]
Appearance	Crystalline solid	
Solubility	Soluble in organic solvents such as acetonitrile, DMF, and chloroform.	

Synthesis Pathway

While a highly specific, detailed protocol for the synthesis of **4-Bromomethyl-6,7-dimethoxycoumarin** is not readily available in the provided search results, a general synthesis strategy can be inferred from the synthesis of similar coumarin derivatives. The process typically involves the Pechmann condensation to form the coumarin ring system, followed by bromination of the methyl group at the 4-position.



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A generalized synthetic route to **4-Bromomethyl-6,7-dimethoxycoumarin**.

Experimental Protocols

Derivatization of Carboxylic Acids for HPLC Analysis

This protocol is adapted from established methods for similar coumarin-based labeling reagents and is intended for the derivatization of carboxylic acids, such as fatty acids, for subsequent analysis by High-Performance Liquid Chromatography (HPLC) with fluorescence detection.

Materials:

- **4-Bromomethyl-6,7-dimethoxycoumarin**

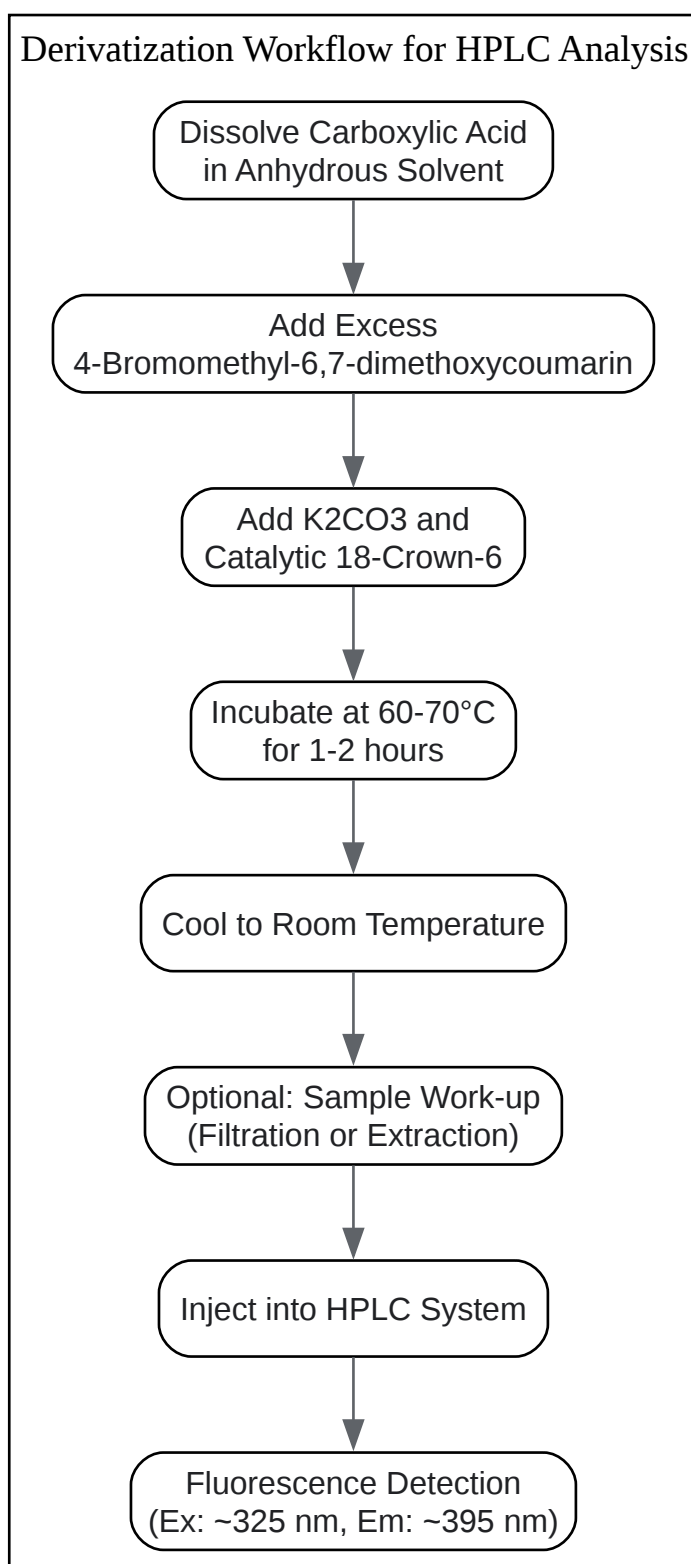
- Carboxylic acid sample
- Anhydrous acetone or acetonitrile
- Anhydrous potassium carbonate (K_2CO_3)
- 18-Crown-6
- Heating block or water bath
- Vortex mixer
- HPLC system with a fluorescence detector

Procedure:

- **Sample Preparation:** Dissolve the carboxylic acid sample in a minimal amount of anhydrous acetone or acetonitrile in a clean, dry reaction vial.
- **Reagent Addition:** To the sample solution, add a 1.5 to 2-fold molar excess of **4-Bromomethyl-6,7-dimethoxycoumarin**.
- **Catalyst Addition:** Add a small amount of anhydrous potassium carbonate (approximately 2-3 molar excess relative to the carboxylic acid) and a catalytic amount of 18-crown-6. The crown ether facilitates the solubilization of the potassium carbonate and enhances the reaction rate.
- **Reaction:** Tightly cap the vial and vortex the mixture thoroughly. Place the vial in a heating block or water bath set to 60-70 °C for 1-2 hours. The reaction should be carried out in the dark to prevent photodegradation of the coumarin.
- **Sample Work-up:** After the reaction is complete, allow the vial to cool to room temperature. The sample can be directly injected into the HPLC system, or for cleaner results, the excess reagents and salts can be removed by filtration or a simple liquid-liquid extraction.
- **HPLC Analysis:**
 - **Column:** A C18 reversed-phase column is typically used.

- Mobile Phase: A gradient of acetonitrile and water is commonly employed.
- Detection: Set the fluorescence detector to an excitation wavelength of approximately 320-330 nm and an emission wavelength of approximately 390-400 nm.

Derivatization Workflow for HPLC Analysis

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Workflow for the derivatization of carboxylic acids using **4-Bromomethyl-6,7-dimethoxycoumarin**.

Applications in Research and Development

4-Bromomethyl-6,7-dimethoxycoumarin is a versatile tool with several applications in scientific research:

- **Fluorescent Probe:** Its primary use is as a fluorescent label for the sensitive quantification of carboxylic acids in various matrices, including biological fluids and environmental samples.
- **Potential in Photodynamic Therapy:** Some coumarin derivatives have been investigated for their photosensitizing properties, suggesting a potential, though not yet established, application in photodynamic therapy.
- **Antioxidant Studies:** The coumarin scaffold is present in many natural products with antioxidant properties, leading to interest in the antioxidant potential of its synthetic derivatives.

Biological Activity and Signaling Pathways

Currently, there is limited specific information available in the public domain regarding the detailed biological activities and involvement of **4-Bromomethyl-6,7-dimethoxycoumarin** in specific cellular signaling pathways. Its utility has been predominantly in the realm of analytical chemistry as a labeling reagent. Further research is required to elucidate any potential pharmacological effects or interactions with biological systems.

Conclusion

4-Bromomethyl-6,7-dimethoxycoumarin is a valuable reagent for researchers requiring sensitive detection of carboxylic acids. Its well-defined chemical properties and reactivity make it a reliable tool for derivatization in chromatographic applications. While its direct biological activities are not yet fully characterized, its utility as a fluorescent probe continues to be a significant asset in analytical and biomedical research.

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References

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